Technical Guide: Target Confirmation of 3-(5-Formyl-2-furyl)benzenesulfonamide

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Compound of Interest	
Compound Name:	*3-(5-Formyl-2-furyl)benzenesulfonamide*
CAS No.:	*306935-94-4*
Cat. No.:	*B1606018*

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Executive Summary & Compound Profile

3-(5-Formyl-2-furyl)benzenesulfonamide is a specialized pharmacophore designed primarily as a Carbonic Anhydrase (CA) Inhibitor. Structurally, it combines a classic zinc-binding benzenesulfonamide (ZBG) core with a furan ring and a reactive formyl (aldehyde) "tail" handle.

While the sulfonamide moiety dictates the primary target (Carbonic Anhydrase, EC 4.2.1.1), the formyl group allows for covalent derivatization (Schiff base formation) to probe isoform selectivity (e.g., hCA IX/XII vs. hCA I/II). Confirming its binding target requires a multi-modal approach that validates both functional inhibition and physical binding.

This guide outlines the definitive workflow to confirm the binding target, comparing this compound's performance against industry-standard "alternatives" (Benchmark Inhibitors: Acetazolamide and Ethoxzolamide) to validate its potency and selectivity.

Compound Snapshot

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Feature	Description
Primary Target	Carbonic Anhydrase (hCA) Isoforms (Zn^{2+} Active Site)
Mechanism	Reversible coordination to catalytic Zinc; Hydrogen bonding network with Thr199/Glu106.
Key Functional Group	Sulfonamide ($-SO_2NH_2$): Zinc Anchor.Formyl (-CHO): Reactive handle for extending the scaffold (Tail approach).
Alternative Benchmarks	Acetazolamide (AAZ): Pan-inhibitor reference.SLC-0111: CA IX/XII selective reference.

In Silico Target Prediction & Docking

Before wet-lab validation, the binding mode must be rationalized. The sulfonamide nitrogen is deprotonated at physiological pH, coordinating to the Zn^{2+} ion in a tetrahedral geometry.

Predicted Binding Mode

- Zn^{2+} Coordination: The sulfonamide anion (

) binds the Zn^{2+} ion, displacing the catalytic water molecule/hydroxide ion.

- H-Bond Network: The NH moiety donates a hydrogen bond to Thr199, essential for orientation.

- Hydrophobic Pocket: The furan ring occupies the hydrophobic half of the active site, while the formyl group points towards the solvent-accessible rim, often interacting with His64 (proton shuttle) or Phe131 (in hCA II).

Experimental Validation: Comparative Methodologies

To confirm the target, you must triangulate data from Enzymatic Kinetics, Biophysical Stability, and Structural Biology.

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Method A: Stopped-Flow CO_2 Hydration Assay (The Gold Standard)

This assay measures the physiological function of CA (hydration of CO_2 to bicarbonate). It is the only method that confirms functional inhibition.

Comparison with Alternatives:

Metric	3-(5-Formyl-2-furyl)benzenesulfonamide	Acetazolamide (Standard)	Interpretation

|

(hCA II) | Expected: 10–50 nM | ~12 nM | High potency, likely equipotent to standard. | |

(hCA IX) | Variable (Tail dependent) | ~25 nM | If <10 nM, indicates tumor-associated isoform selectivity. | | Reaction Time | Fast-binding | Fast-binding | Confirmation of reversible Type I inhibition. |

Method B: Differential Scanning Fluorimetry (DSF/TSA)

DSF measures the thermal stability of the protein-ligand complex. A positive shift in melting temperature (

) confirms physical binding.

- Protocol: Incubate hCA isoform (2–5 µM) with the compound (20–50 µM) and SYPRO Orange dye.
- Success Criteria: A

  typically indicates specific binding.
- Advantage: The formyl group is reactive; DSF can distinguish between simple binding and potential covalent modification (if the shift is exceptionally high or time-dependent).

Method C: X-Ray Crystallography

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Direct visualization of the ligand density within the active site.

- Resolution Goal: < 2.0 Å.
- Validation: Observation of the sulfonamide nitrogen-Zinc distance (approx. 1.9–2.1 Å).

Detailed Protocol: Stopped-Flow Kinetic Assay

This protocol is the industry standard for determining the Inhibition Constant (

) against Carbonic Anhydrase.

Reagents:

- Buffer: 20 mM HEPES (pH 7.5), 20 mM Na_2SO_4 (to maintain ionic strength).
- Substrate: CO_2 saturated water.
- Indicator: 0.2 mM Phenol Red.
- Enzyme: Recombinant hCA II (or target isoform).

Step-by-Step Workflow:

- Preparation:
  - Dissolve **3-(5-Formyl-2-furyl)benzenesulfonamide** in DMSO (Stock 10 mM). Dilute serially in assay buffer (Final DMSO < 1%).
  - Prepare CO_2 solution by bubbling CO_2 gas into water for 30 mins at 25°C.
- Incubation:
  - Mix Enzyme (final conc. ~10 nM) with Inhibitor dilutions. Incubate for 15 mins at room temperature to reach equilibrium.
- Reaction Trigger (Stopped-Flow):

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- Rapidly mix the Enzyme-Inhibitor solution with the CO_2-Indicator solution (1:1 ratio) in a stopped-flow apparatus (e.g., Applied Photophysics SX20).

- Measurement:
  - Monitor the absorbance decrease at 557 nm (Phenol Red acidification) over 0.1–1.0 seconds.
- Analysis:
  - Calculate the initial velocity (

) for the uncatalyzed and catalyzed reactions.
  - Fit data to the Cheng-Prusoff equation to derive

    .

(Where

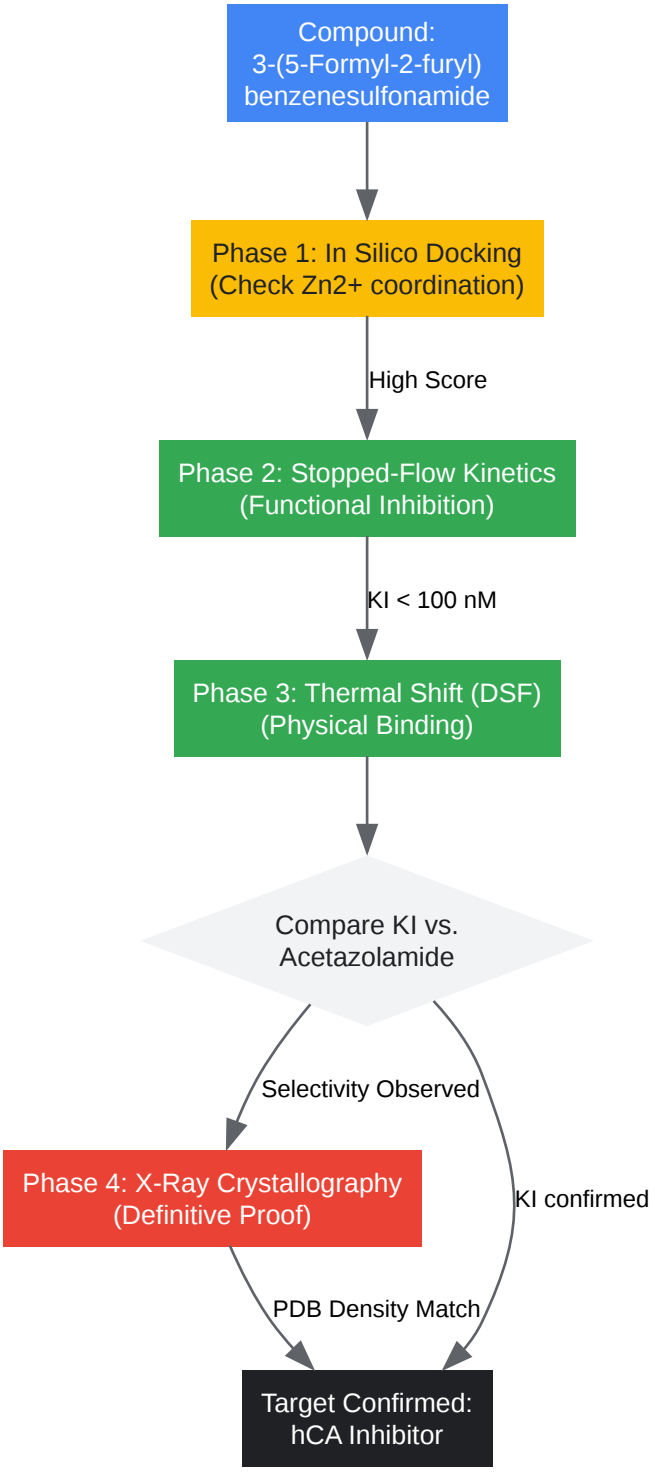
is the CO_2 concentration and

is the Michaelis constant for the specific isoform).

Visualizations & Pathways

Diagram 1: Target Confirmation Workflow

This flowchart illustrates the logical progression from compound acquisition to validated target confirmation.



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Caption: Logical workflow for validating the binding target, moving from computational prediction to functional and structural confirmation.

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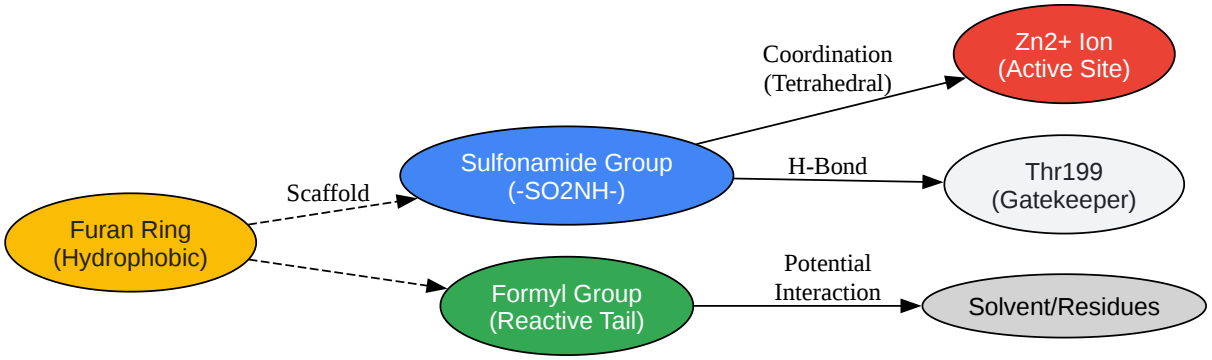
Diagram 2: Mechanism of Action (Zinc Binding)

Visualizing the atomic interaction at the active site.



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Caption: Molecular interaction map showing the critical Zinc coordination and the orientation of the formyl-furan tail.

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